

Essential Safety and Logistics for Handling SLU-PP-1072

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Compound of Interest

Compound Name: SLU-PP-1072

Cat. No.: B12388291

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **SLU-PP-1072**. The following guidelines are based on standard laboratory practices for handling chemical compounds and should be supplemented by a formal risk assessment specific to your laboratory's procedures. A specific Safety Data Sheet (SDS) for **SLU-PP-1072** is not readily available; therefore, a precautionary approach is essential.

Personal Protective Equipment (PPE)

Standard laboratory PPE is required when handling **SLU-PP-1072** to minimize exposure and ensure personal safety.

Equipment	Specification	Purpose
Eye Protection	ANSI Z87.1 certified safety glasses with side shields or chemical splash goggles.	Protects eyes from dust particles and splashes.
Hand Protection	Nitrile or butyl rubber gloves.	Provides a barrier against skin contact. Given that Dimethyl Sulfoxide (DMSO) is a common solvent for this compound and can penetrate nitrile gloves, butyl gloves are recommended when working with solutions.
Body Protection	A fully buttoned laboratory coat.	Protects skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. A fume hood is recommended, especially when handling the powder or preparing solutions.	Minimizes inhalation of the powder.

Operational Plan: Handling and Storage

SLU-PP-1072 is a solid powder and should be handled with care to avoid creating dust.

Handling:

- Engineering Controls: Handle in a chemical fume hood to minimize inhalation exposure.
- Weighing: Weigh the compound in a fume hood or a ventilated balance enclosure.
- Solution Preparation: **SLU-PP-1072** is soluble in DMSO.^[1] Prepare solutions in a fume hood. Sonication may be required to fully dissolve the compound.^[1]

Storage: Proper storage is crucial to maintain the stability and integrity of **SLU-PP-1072**.

Form	Storage Temperature	Duration
Solid Powder	-20°C	Long-term (months to years) ^[2]
0 - 4°C	Short-term (days to weeks) ^[2]	
Stock Solution (in DMSO)	-80°C	Up to 6 months ^[3]
-20°C	Up to 1 month ^[3]	

Store in a dry, dark place.^[2]

Disposal Plan

All waste containing **SLU-PP-1072** must be treated as hazardous chemical waste and disposed of in accordance with local, state, and federal regulations.

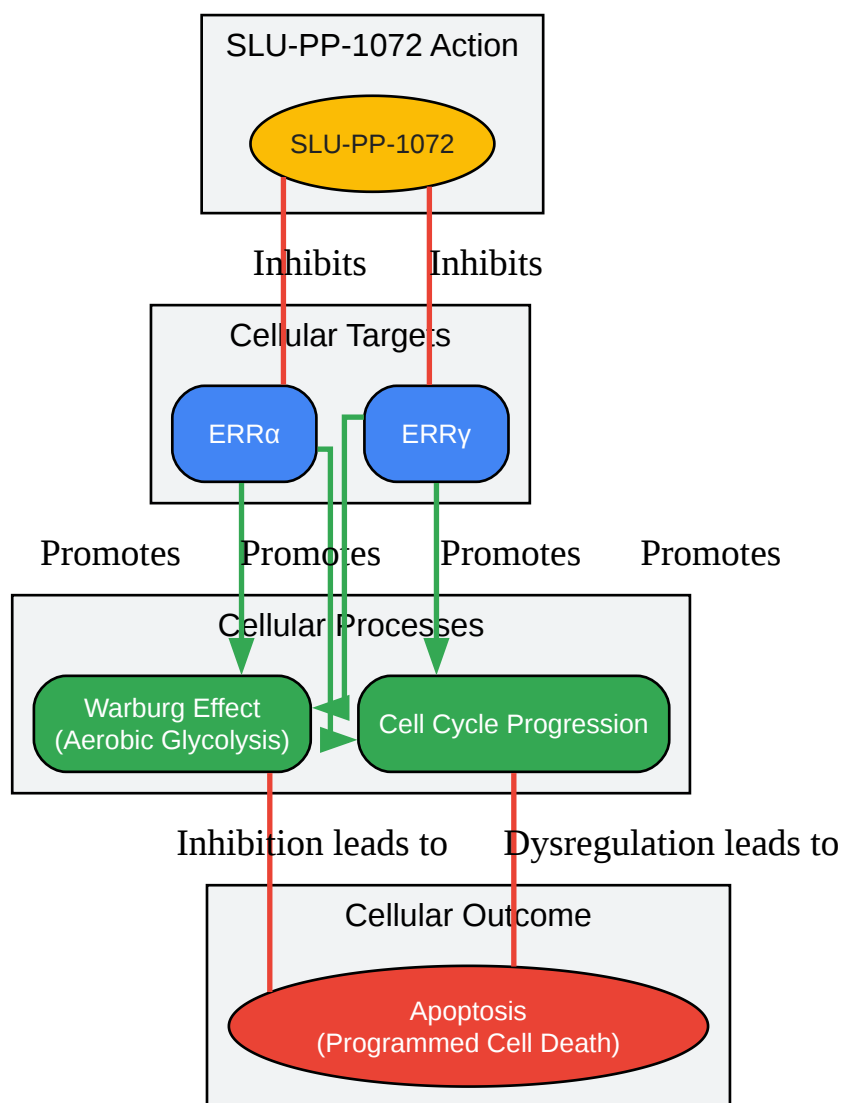
- Solid Waste: Collect any unused solid **SLU-PP-1072** and contaminated consumables (e.g., weigh boats, pipette tips) in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Solutions of **SLU-PP-1072**, particularly those in DMSO, should be collected in a separate, labeled hazardous waste container for organic solvents. Do not pour down the drain.^[4] DMSO can facilitate the absorption of other chemicals through the skin, making proper disposal of DMSO-containing waste critical.

Mechanism of Action and Signaling Pathway

SLU-PP-1072 is a dual inverse agonist of the Estrogen-Related Receptors alpha (ERR α) and gamma (ERR γ).^{[1][3][5]} These receptors are nuclear receptors that regulate cellular metabolism.^{[4][6]} In prostate cancer cells, ERR α and ERR γ have been implicated in promoting the Warburg effect, a metabolic shift where cancer cells preferentially use glycolysis for energy production even in the presence of oxygen.^{[4][6]}

By acting as an inverse agonist, **SLU-PP-1072** inhibits the constitutive activity of ERR α and ERR γ . This disruption of ERR α/γ signaling leads to several downstream effects in prostate cancer cells:

- Inhibition of the Warburg Effect: **SLU-PP-1072** alters the metabolic profile of the cancer cells, moving them away from aerobic glycolysis.[4][6]
- Cell Cycle Dysregulation: The compound interferes with the normal progression of the cell cycle.[1][3]
- Induction of Apoptosis: Ultimately, the metabolic and cell cycle disruptions lead to programmed cell death (apoptosis).[1][3][4]



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Caption: Signaling pathway of **SLU-PP-1072** in prostate cancer cells.

Physical and Chemical Properties

Property	Value
CAS Number	2285432-57-5
Molecular Formula	C ₁₈ H ₁₂ N ₂ O ₃ S
Molecular Weight	336.36 g/mol
Appearance	Solid Powder
Solubility	Soluble in DMSO

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